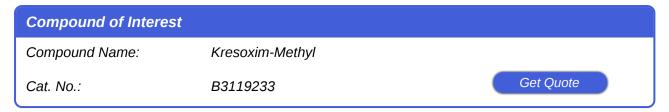


Application Notes and Protocols for Studying Kresoxim-methyl Dissipation Kinetics

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for studying the dissipation kinetics of **Kresoxim-methyl**, a broad-spectrum strobilurin fungicide.

Understanding the environmental fate and persistence of this fungicide is crucial for assessing its ecological impact and ensuring food safety.

Kresoxim-methyl acts by inhibiting mitochondrial respiration in fungi, specifically by blocking electron transfer at the Quinone 'outside' (Qo) site of the cytochrome bc1 complex, which ultimately disrupts the production of ATP.[1][2][3][4][5][6][7] Its dissipation in the environment is influenced by various factors including soil type, pH, temperature, moisture, and microbial activity.[8]

I. Quantitative Data Summary

The dissipation of **Kresoxim-methyl** is often described by first-order kinetics, and its persistence is typically reported as a half-life (DT₅₀), the time required for 50% of the initial concentration to dissipate.[4][9][10][11] The following tables summarize the dissipation kinetics of **Kresoxim-methyl** in different environmental matrices as reported in various studies.

Table 1: Dissipation Half-Life (DT50) of Kresoxim-methyl in Soil



Soil Type	DT50 (days)	Conditions	Reference(s)
Various Agricultural Soils	< 3	Aerobic and anaerobic	[1][3]
Loam	8 - 38	Field study (combined with metabolite 490M1)	[2]
Inceptisol	0.9	-	[12]
Ultisol	1.5	-	[12]
Banana Field Soil	5.5 - 6.5	Field study	[4]
Ginseng Field Soil	6.3 - 8.0	Field study	[13]
Cucumber Greenhouse Soil	~8	Greenhouse study	[14][15]

Table 2: Dissipation Half-Life (DT50) of Kresoxim-methyl in Water

Water Type	DT50 (days)	Conditions	Reference(s)
pH 5	875	Hydrolysis study	[2]
pH 7	34	Hydrolysis study	[2]
рН 9	0.29 - 0.5	Hydrolysis study	[2][16]
Surface Water	10.3 hours	Photolysis study	[17]
Acidic Water (pH 4)	4.91	Sunlight	[6]
Neutral Water (pH 7)	4.55	Sunlight	[6]
Basic Water (pH 9)	3.28	Sunlight	[6]

Table 3: Dissipation Half-Life (DT50) of Kresoxim-methyl in Plants



Plant	DT50 (days)	Conditions	Reference(s)
Rice	1.8 - 6.0	Field study	[9][18]
Banana	4.8 - 5.7	Field study	[4]
Strawberry	6.2 - 6.9	Field study	[5]
Ginseng (root)	7.1 - 10.7	Field study	[13]
Ginseng (stem)	6.8 - 8.0	Field study	[13]
Ginseng (leaf)	5.3 - 8.5	Field study	[13]
Cucumber	~6.5	Greenhouse study	[14][15]
Grapes	10 - 18	Field study	

II. Experimental Protocols

The following are detailed protocols for conducting dissipation studies of **Kresoxim-methyl** in soil, water, and plants.

A. Protocol for Soil Dissipation Study

This protocol is designed to assess the dissipation rate of **Kresoxim-methyl** in soil under laboratory or field conditions.

- 1. Materials and Reagents
- Kresoxim-methyl analytical standard (purity >98%)
- Organic solvents (HPLC or pesticide residue grade): acetonitrile, acetone, hexane
- Purified water (e.g., Milli-Q)
- Anhydrous sodium sulfate
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Analytical balance, vortex mixer, centrifuge, rotary evaporator



Gas Chromatograph with Mass Spectrometric detector (GC-MS) or High-Performance Liquid
 Chromatograph with tandem Mass Spectrometric detector (HPLC-MS/MS)

2. Experimental Procedure

- Soil Collection and Characterization: Collect soil from the desired location, removing large debris. Characterize the soil for properties such as pH, organic matter content, and texture.
- Spiking: Weigh 50 g of soil into individual containers. Prepare a stock solution of **Kresoxim-methyl** in a suitable solvent (e.g., acetonitrile). Spike the soil samples with the stock solution to achieve the desired initial concentration.[19] Allow the solvent to evaporate completely.
- Incubation: Incubate the spiked soil samples under controlled conditions of temperature and moisture. For field studies, apply Kresoxim-methyl to designated plots.[20]
- Sampling: Collect soil samples at predetermined time intervals (e.g., 0, 1, 3, 7, 14, 21, 28 days). Store samples at -20°C until analysis.[4]

Extraction:

- To a 10 g subsample of soil, add 20 mL of acetonitrile.
- Vortex vigorously for 2 minutes.
- Centrifuge at 4000 rpm for 5 minutes.
- Collect the supernatant. Repeat the extraction twice more and combine the supernatants.

Cleanup:

- Concentrate the combined extract using a rotary evaporator.
- Re-dissolve the residue in a suitable solvent and perform a cleanup step using SPE cartridges to remove interfering substances.

Analysis:



- Analyze the cleaned extract using GC-MS or HPLC-MS/MS to quantify the concentration of Kresoxim-methyl.[4][5][13]
- Data Analysis:
 - Plot the concentration of Kresoxim-methyl against time.
 - Calculate the dissipation rate constant (k) and the half-life (DT₅₀) using the first-order kinetic model: Ct = C₀e^{-kt}, where Ct is the concentration at time t, and C₀ is the initial concentration. The half-life is calculated as DT₅₀ = In(2)/k.[4]

B. Protocol for Water Dissipation (Hydrolysis and Photolysis) Study

This protocol outlines the procedure to determine the abiotic degradation of **Kresoxim-methyl** in water.

- 1. Materials and Reagents
- Kresoxim-methyl analytical standard
- Sterile buffered solutions (pH 4, 7, and 9)
- Organic solvents (acetonitrile, methanol)
- HPLC or LC-MS/MS system
- Photoreactor with a light source simulating sunlight (for photolysis study)
- 2. Experimental Procedure
- Preparation of Test Solutions: Prepare aqueous solutions of Kresoxim-methyl in the sterile buffered solutions at a known concentration.
- Incubation:
 - Hydrolysis: Incubate the test solutions in the dark at a constant temperature (e.g., 25°C).



- Photolysis: Expose the test solutions to a continuous light source in a photoreactor.[17]
 Include dark controls wrapped in aluminum foil.
- Sampling: Collect aliquots of the solutions at specified time intervals.
- Analysis: Directly analyze the water samples using HPLC or LC-MS/MS to determine the concentration of Kresoxim-methyl.[21][22][23]
- Data Analysis: Calculate the dissipation kinetics as described in the soil study protocol.

C. Protocol for Plant Dissipation Study

This protocol is for determining the dissipation rate of **Kresoxim-methyl** on and in plant tissues.

- 1. Materials and Reagents
- Kresoxim-methyl formulation
- QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction salts and sorbents
- Organic solvents (acetonitrile)
- Homogenizer, centrifuge
- GC-MS/MS or LC-MS/MS system
- 2. Experimental Procedure
- Application: Apply the Kresoxim-methyl formulation to the plants at the recommended dosage.
- Sampling: Collect representative plant samples (e.g., leaves, fruits) at various time points after application.[9]
- Sample Preparation:
 - Homogenize the plant samples.



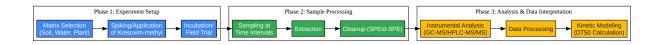
- Weigh a representative subsample (e.g., 10 g) into a centrifuge tube.
- Extraction (QuEChERS method):
 - Add 10 mL of acetonitrile and the QuEChERS extraction salts.
 - Shake vigorously for 1 minute.
 - Centrifuge at high speed.[9][18][24]
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the supernatant and add it to a d-SPE tube containing sorbents to remove interfering matrix components.
 - Vortex and centrifuge.
- Analysis: Analyze the final extract using GC-MS/MS or LC-MS/MS.[9][18]
- Data Analysis: Determine the dissipation kinetics as described in the soil study protocol.[9]
 [12][14]

III. Visualizations

A. Signaling Pathway of Kresoxim-methyl's Fungicidal Action

Caption: Mode of action of Kresoxim-methyl in fungal cells.

B. Experimental Workflow for Kresoxim-methyl Dissipation Study

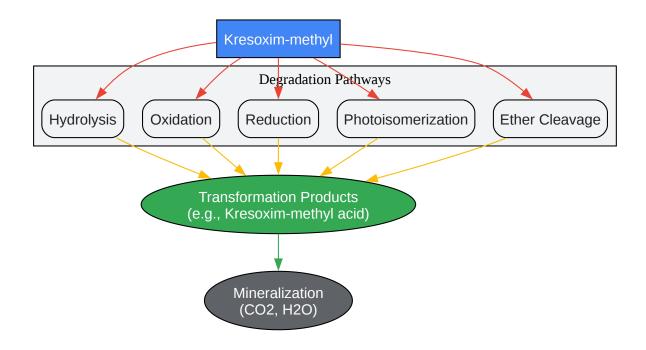




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Caption: General workflow for a **Kresoxim-methyl** dissipation kinetics study.

C. Degradation Pathway of Kresoxim-methyl



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Caption: Major degradation pathways of **Kresoxim-methyl** in the environment.[1][3][16][17]

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